

# An In-depth Technical Guide to the Physicochemical Properties of Polyquaternium-69

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## Compound of Interest

Compound Name: PQ 69

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## Introduction

Polyquaternium-69 is a complex cationic copolymer that has garnered significant interest in the pharmaceutical and cosmetic industries for its unique film-forming and rheological properties. Marketed commercially under trade names such as AquaStyle™ 300, it is synthesized from the polymerization of vinylpyrrolidone, vinyl caprolactam, dimethylaminopropyl methacrylamide (DMAPMA), and a hydrophobically modified alkylated quaternary DMAPMA monomer.[\[1\]](#)[\[2\]](#) This guide provides a comprehensive overview of the core physicochemical properties of Polyquaternium-69, presenting quantitative data, detailed experimental protocols, and visual representations of its chemical structure and performance evaluation workflows.

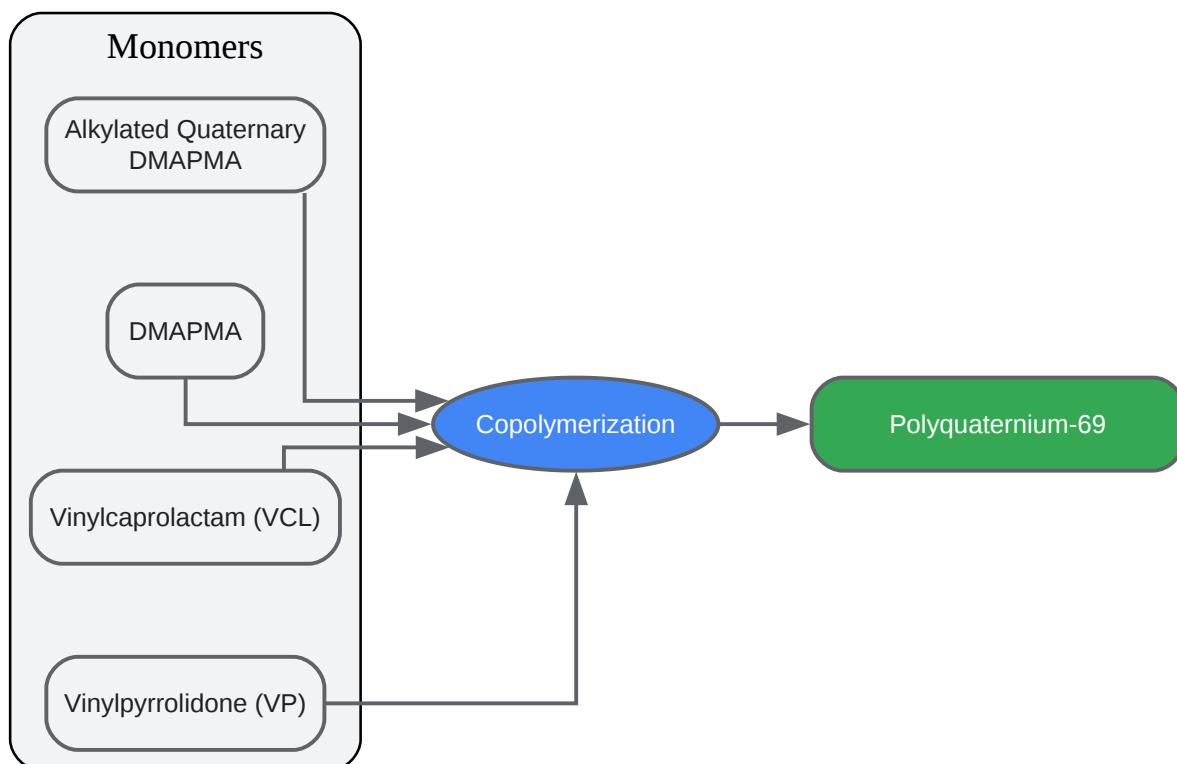
## Chemical Structure and Composition

Polyquaternium-69 is a quaternary ammonium polymer. Its structure is a result of the copolymerization of four key monomers:

- Vinylpyrrolidone (VP): Contributes to the polymer's water solubility and film-forming properties.
- Vinylcaprolactam (VCL): Imparts hydrophobicity, enhancing the polymer's affinity for surfaces and contributing to its conditioning effects.

- Dimethylaminopropyl Methacrylamide (DMAPMA): A functional monomer that can be quaternized to introduce a positive charge.
- Alkylated Quaternary DMAPMA: Provides the permanent cationic charge, crucial for its substantivity to negatively charged surfaces like skin and hair.

The presence of both hydrophilic (VP) and hydrophobic (VCL) moieties, along with a cationic charge, gives Polyquaternium-69 its amphiphilic and associative nature.



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**Figure 1:** Synthesis of Polyquaternium-69 from its constituent monomers.

## Physicochemical Properties

The unique combination of monomers in Polyquaternium-69 results in a polymer with a distinct set of physicochemical properties, making it suitable for a variety of applications, particularly in formulations requiring film formation, conditioning, and rheology modification.

## General Properties

The general physical and chemical properties of Polyquaternium-69 are summarized in the table below.

Property	Value	Reference
INCI Name	Polyquaternium-69	[3]
CAS Number	748809-45-2	[3]
Appearance	Slightly hazy, yellow colored viscous liquid	[3]
pH (as supplied)	6.0 - 8.0	[3]
Molecular Weight	Approximately 350,000 g/mol	

## Solubility

Polyquaternium-69 is known to be water-soluble.[1][3] While extensive quantitative data on its solubility in a wide range of organic solvents is not readily available in public literature, its copolymer nature, containing both hydrophilic (polyvinylpyrrolidone) and more hydrophobic (polyvinylcaprolactam) components, suggests that its solubility in organic solvents will be dependent on the solvent's polarity. Copolymers of vinylpyrrolidone and vinyl acetate, for instance, are soluble in polar organic solvents like ethanol and methanol.[4] It is anticipated that Polyquaternium-69 would exhibit similar behavior.

Solvent	Solubility	Reference
Water	Soluble	[1][3]
Ethanol	Likely Soluble (based on copolymer chemistry)	[4]
Methanol	Likely Soluble (based on copolymer chemistry)	[4]
Isopropanol	Expected to have some solubility	
Acetone	Expected to have limited solubility	
Toluene	Expected to be insoluble	

## Rheological Properties

Polyquaternium-69 exhibits interesting rheological behavior, particularly in aqueous solutions. The viscosity of its solutions is dependent on concentration.[5][6][7] It is known to exhibit a synergistic viscosity increase when formulated with certain anionic polymers, such as carbomers. This is attributed to the associative interactions between the cationic Polyquaternium-69 and the anionic polymer chains.[1]

Concentration in Water (w/w %)	Viscosity (cP at 25°C)	Shear Rate (s <sup>-1</sup> )
1%	Data not publicly available	-
2%	Data not publicly available	-
5%	Data not publicly available	-

Note: Specific viscosity data for Polyquaternium-69 solutions at various concentrations is not widely published. The viscosity is also highly dependent on the presence of other formulation components.

## Thermal Properties

Thermal analysis provides insights into the stability and physical state of a polymer. While specific Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA) data for Polyquaternium-69 is not readily available, data from similar copolymers containing vinylpyrrolidone can provide an indication of its expected thermal behavior. For instance, copolymers of N-vinyl pyrrolidone and vinyl esters exhibit glass transition temperatures (T<sub>g</sub>) that are influenced by the composition of the copolymer.[\[8\]](#)

Property	Value	Method	Reference
Glass Transition Temperature (T <sub>g</sub> )	Expected to be above 100°C	DSC	<a href="#">[8]</a>
Decomposition Temperature (T <sub>d</sub> )	Data not publicly available	TGA	

## Experimental Protocols

This section details the methodologies for key experiments relevant to the characterization of Polyquaternium-69 and its performance in formulations.

### Viscosity Measurement

The viscosity of Polyquaternium-69 solutions can be determined using a rotational viscometer or rheometer.

**Objective:** To measure the apparent viscosity of aqueous solutions of Polyquaternium-69 at various concentrations.

**Apparatus:**

- Rotational viscometer (e.g., Brookfield or similar)
- Appropriate spindle
- Beakers

- Magnetic stirrer and stir bars
- Water bath for temperature control

**Procedure:**

- Prepare aqueous solutions of Polyquaternium-69 at desired concentrations (e.g., 1%, 2%, 5% w/w) by slowly adding the polymer to water while stirring continuously to avoid clumping.
- Allow the solutions to fully hydrate overnight.
- Equilibrate the solutions to the desired temperature (e.g., 25°C) in a water bath.
- Select a spindle and rotational speed appropriate for the expected viscosity range.
- Immerse the spindle into the solution to the marked level.
- Start the viscometer and allow the reading to stabilize.
- Record the viscosity reading in centipoise (cP) or milliPascal-seconds (mPa·s).
- Repeat the measurement at different rotational speeds to assess shear-thinning behavior.

## High Humidity Curl Retention

This test evaluates the ability of a hair styling product containing Polyquaternium-69 to maintain a curl under high humidity conditions.

**Objective:** To quantify the curl retention of hair tresses treated with a formulation containing Polyquaternium-69.

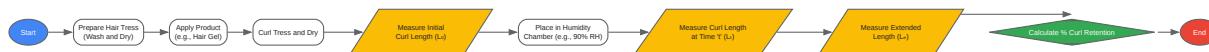
**Apparatus:**

- Natural human hair tresses (approximately 2g, 6 inches long)
- Curlers (e.g., 1.5 cm diameter)
- Humidity chamber (controlled at, for example, 90% RH and 25°C)

- Digital camera and image analysis software or a graduated board for length measurement

#### Procedure:

- Wash the hair tresses with a clarifying shampoo and allow them to dry completely.
- Apply a standardized amount of the test formulation (e.g., 0.5 g) evenly to each tress.
- Wind each tress onto a curler.
- Dry the curled tresses in a controlled environment (e.g., overnight at ambient conditions or in a low-humidity chamber).
- Carefully remove the curlers and measure the initial length of the curl ( $L_0$ ).
- Suspend the curled tresses in the humidity chamber.
- Record the length of the curls at specified time intervals (e.g., 1, 2, 4, 8, and 24 hours) ( $L_t$ ).
- Measure the fully extended length of the hair tress ( $L_e$ ).
- Calculate the percent curl retention using the following formula:  $\% \text{ Curl Retention} = [(L_e - L_t) / (L_e - L_0)] \times 100$



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**Figure 2:** Workflow for the High Humidity Curl Retention test.

## Hair Stiffness Measurement

The stiffness of hair treated with a Polyquaternium-69 formulation can be quantified using a texture analyzer.

Objective: To measure the force required to bend a hair tress treated with a styling product.

**Apparatus:**

- Texture Analyzer equipped with a three-point bend rig
- Hair tresses
- Clamps to hold the tress

**Procedure:**

- Prepare and treat hair tresses as described in the curl retention protocol.
- Allow the treated tresses to dry in a straightened configuration.
- Mount a single tress in the clamps of the texture analyzer, supported at two points.
- A probe descends at a constant speed to bend the tress to a defined distance.
- The force required to bend the tress is recorded. A higher force indicates greater stiffness.
- Multiple cycles of bending can be performed to assess the durability of the film formed by the polymer.

## Applications in Drug Development

While primarily known for its use in personal care, the physicochemical properties of Polyquaternium-69 suggest potential applications in drug development, particularly in topical and transdermal delivery systems. Its film-forming ability could be utilized to create drug-loaded films for controlled release on the skin. The cationic nature of the polymer may enhance its interaction with the negatively charged skin surface, potentially improving drug retention and penetration. Further research is warranted to explore these possibilities.

## Conclusion

Polyquaternium-69 is a versatile cationic copolymer with a unique combination of physicochemical properties. Its amphiphilic nature, film-forming capabilities, and rheological behavior make it a valuable ingredient in a range of formulations. This guide has provided a detailed overview of its core properties and the experimental protocols used for their

evaluation, offering a valuable resource for researchers and scientists in the fields of cosmetics and pharmaceuticals. Further investigation into its solubility in a broader range of solvents and a more detailed thermal analysis would provide a more complete understanding of this polymer's characteristics.

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